

Menthyl Isovalerate: A Reference Standard for Analytical Applications

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Compound of Interest

Compound Name: Menthyl isovalerate

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Menthyl isovalerate, the menthyl ester of isovaleric acid, is a well-characterized compound with established physical and chemical properties.^{[1][2]} Its defined structure and stability make it a suitable reference standard for various analytical applications, particularly in the pharmaceutical, food, and fragrance industries.^{[1][3][4][5]} This document provides detailed application notes and protocols for the use of **menthyl isovalerate** as a reference standard in analytical chemistry, with a focus on chromatographic and spectroscopic techniques.

Physicochemical Properties

Menthyl isovalerate is a transparent, colorless, oily liquid with a characteristic menthol odor.^[1] It is practically insoluble in water but soluble in ethanol.^[1]

Table 1: Physicochemical Properties of **Menthyl Isovalerate**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₈ O ₂	[1][2]
Molecular Weight	240.38 g/mol	[2]
CAS Number	89-47-4	[2]
Boiling Point	260-262 °C at 750 mmHg	
Density	0.909 g/mL at 25 °C	
Appearance	Transparent, colorless, oily liquid	[1]
Odor	Characteristic menthol smell	[1]
Solubility	Practically insoluble in water, very slightly soluble in ethanol	[1]

Applications as a Reference Standard

Menthyl isovalerate serves as a crucial reference standard for:

- Purity assessment and quantification of **menthyl isovalerate** in pharmaceutical formulations, such as Validol.[1][6]
- Quality control of food and beverage products where it is used as a flavoring agent.[2][3]
- Identification and quantification in fragrance and cosmetic formulations.[5]
- Method development and validation for analytical techniques such as gas chromatography (GC) and high-performance liquid chromatography (HPLC).

Experimental Protocols

Gas Chromatography (GC-FID) for Quantification of Menthyl Isovalerate in Pharmaceutical Tablets

This protocol is based on a validated method for the determination of Validol, a preparation containing **menthyl isovalerate**. [6]

Objective: To quantify the amount of **menthyl isovalerate** in a tablet dosage form using Gas Chromatography with Flame Ionization Detection (GC-FID).

Materials:

- **Menthyl Isovalerate** Reference Standard
- n-Octanol (Internal Standard)
- Ethanol (Solvent)
- Sample tablets containing **menthyl isovalerate**

Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID)
- HP-FFAP (nitroterephthalic acid modified polyethylene glycol) fused silica capillary column (30 m x 0.53 mm i.d., 1 μ m film thickness) or equivalent.[6]

Procedure:

1.1. Preparation of Standard Solutions:

- Internal Standard (IS) Stock Solution: Prepare a solution of n-octanol in ethanol.
- **Menthyl Isovalerate** Stock Solution: Accurately weigh a known amount of **Menthyl Isovalerate** Reference Standard and dissolve it in ethanol to obtain a stock solution of a specific concentration.
- Calibration Standards: Prepare a series of calibration standards by diluting the **Menthyl Isovalerate** Stock Solution with ethanol to achieve concentrations within the linear range (e.g., 1.152 to 5.762 mg/ml).[6] Add a fixed amount of the Internal Standard Stock Solution to each calibration standard.

1.2. Preparation of Sample Solution:

- Accurately weigh and crush a representative number of tablets.

- Transfer a portion of the powdered tablets, equivalent to a specific amount of the active ingredient, into a volumetric flask.
- Add a known volume of the Internal Standard Stock Solution.
- Add ethanol to the mark and sonicate to ensure complete dissolution of **menthyl isovalerate**.
- Filter the solution to remove any undissolved excipients.

1.3. Chromatographic Conditions:

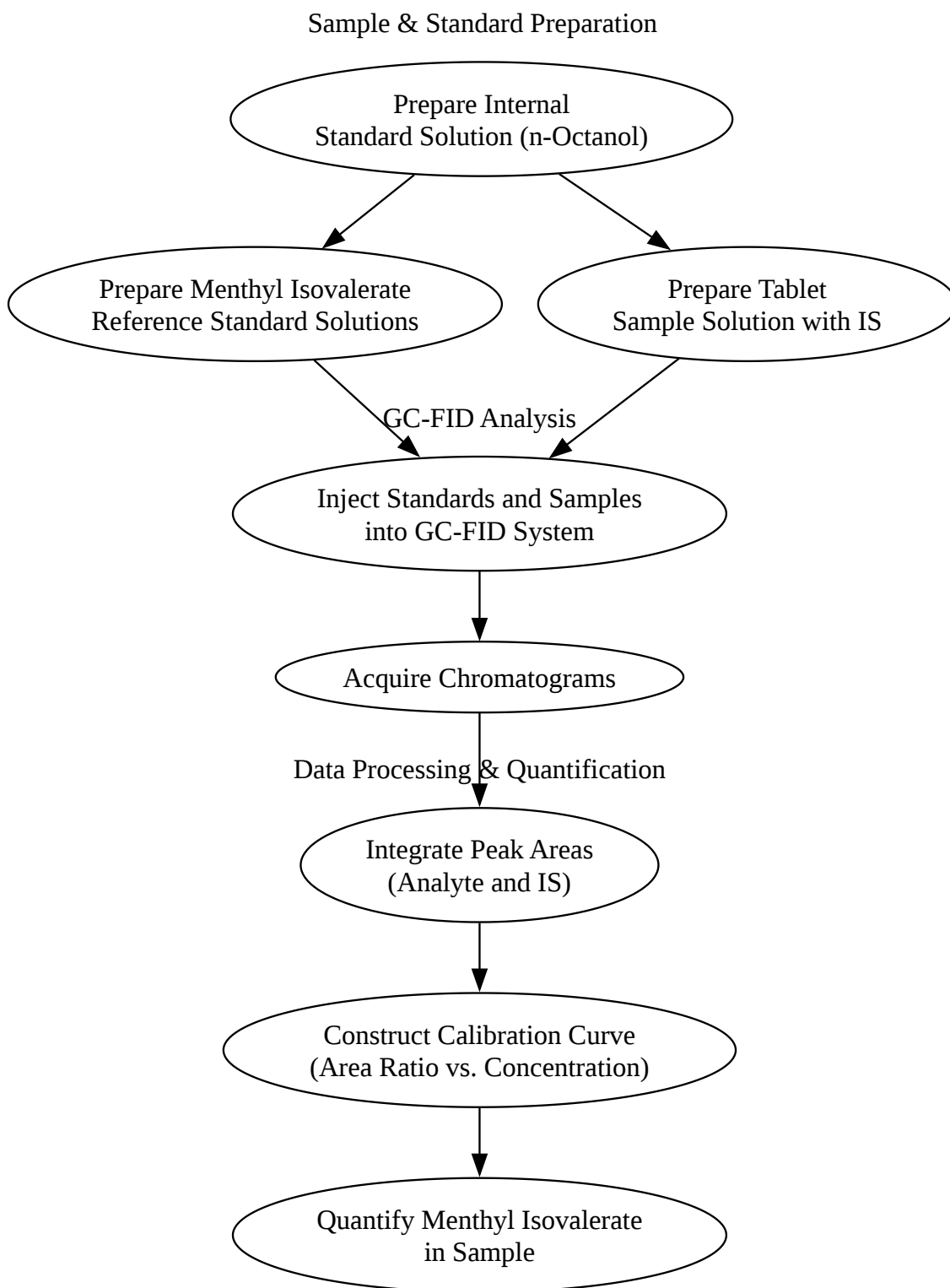
- Column: HP-FFAP (30 m x 0.53 mm i.d., 1 μ m film thickness)[6]
- Carrier Gas: Nitrogen or Helium
- Injector Temperature: 250 °C
- Detector Temperature: 275 °C
- Oven Temperature Program: Isothermal at 70°C for 1 minute, then ramp at 10°C/min to 250°C and hold for 6 minutes.[7] (Note: This is an example program and should be optimized).
- Injection Volume: 1 μ L

1.4. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of **menthyl isovalerate** to the peak area of the internal standard against the concentration of the **menthyl isovalerate** calibration standards.
- Calculate the concentration of **menthyl isovalerate** in the sample solution using the regression equation from the calibration curve.

Table 2: GC-FID Method Validation Parameters for **Menthyl Isovalerate**

Parameter	Result	Reference
Linearity Range	1.152 - 5.762 mg/ml	[6]
Correlation Coefficient (r)	0.9999	[6]
Limit of Detection (LOD)	0.5 mg/ml	[6]
Retention Time	8.4 - 8.8 min	[6]



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Caption: Logical workflow for structural verification of **menthyl isovalerate** by NMR.

Gas Chromatography-Mass Spectrometry (GC-MS) for Identification and Purity Profiling

Objective: To identify **menthyl isovalerate** and characterize its impurity profile using GC-MS.

Materials:

- **Menthyl Isovalerate** sample
- Solvent (e.g., ethanol, hexane)

Instrumentation:

- Gas chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary column suitable for the analysis of esters (e.g., a non-polar or mid-polar column).

Procedure:

3.1. Sample Preparation:

- Prepare a dilute solution of the **menthyl isovalerate** sample in a suitable volatile solvent.

3.2. GC-MS Conditions:

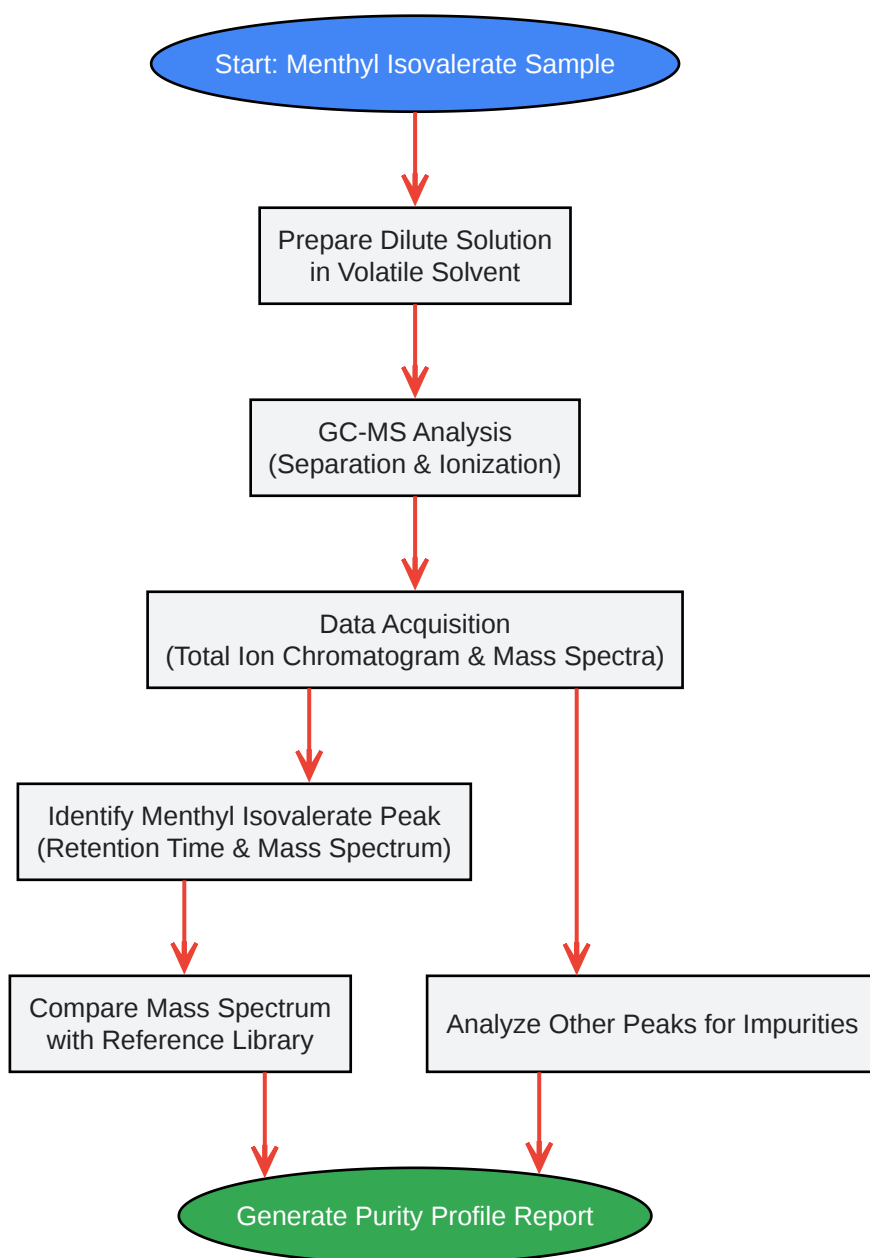
- Column: A suitable capillary column (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 μ m film thickness).
- Carrier Gas: Helium
- Injector Temperature: 250 °C
- Oven Temperature Program: Start at a low temperature (e.g., 50°C) and ramp up to a higher temperature (e.g., 280°C) to ensure separation of volatile impurities and the main component.
- Ion Source Temperature: 230 °C

- Mass Range: Scan a mass range appropriate for **menthyl isovalerate** and potential impurities (e.g., m/z 40-400).

3.3. Data Analysis:

- Identify the peak corresponding to **menthyl isovalerate** based on its retention time and mass spectrum. [1][2]* Compare the acquired mass spectrum with a reference library (e.g., NIST) or a spectrum obtained from a certified reference standard.
- Analyze the mass spectra of any other peaks to identify potential impurities.

Experimental Workflow for GC-MS Purity Profiling



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Caption: Workflow for purity profiling of **menthyl isovalerate** using GC-MS.

Storage and Handling

For use as a reference standard, **menthyl isovalerate** should be stored in a cool, dry, and well-ventilated area in a tightly sealed container. [5] It should be protected from heat and sources of ignition. Recommended storage conditions are -20°C for one month or -80°C for six

months for stock solutions. [3]When handling, appropriate personal protective equipment, such as gloves and safety glasses, should be worn. [5]

Conclusion

Menthyl isovalerate is a versatile and reliable reference standard for a range of analytical applications. The protocols provided in this document offer a foundation for its use in the quality control and analysis of pharmaceuticals, food products, and fragrances. Proper implementation of these methods, along with appropriate validation, will ensure accurate and reproducible results.

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